

# Personal protective equipment for handling 3-(3-Chlorophenoxy)azetidine

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## Compound of Interest

Compound Name: 3-(3-Chlorophenoxy)azetidine

Cat. No.: B1358438

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## Essential Safety and Handling Guide for 3-(3-Chlorophenoxy)azetidine

For Research Use Only. Not for medicinal, household, or other uses.<sup>[1]</sup>

This guide provides immediate, essential safety and logistical information for handling **3-(3-Chlorophenoxy)azetidine** in a laboratory setting. Researchers, scientists, and drug development professionals should review this information thoroughly before handling this compound to ensure personal safety and proper disposal.

### I. Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical to minimize exposure. The following PPE is mandatory when handling **3-(3-Chlorophenoxy)azetidine**:

- Eye and Face Protection:
  - Wear safety goggles with side shields or a face shield to protect against splashes.<sup>[2]</sup> Standard eyeglasses are not sufficient.
- Hand Protection:
  - Wear chemical-resistant gloves.<sup>[2]</sup> Given that no specific glove material has been tested for this compound, nitrile or neoprene gloves are a recommended starting point.

- Always inspect gloves for tears or punctures before use.
- Contaminated gloves should be removed and disposed of as hazardous waste.
- Body Protection:
  - A chemical-resistant laboratory coat or gown should be worn.<sup>[2]</sup>
  - Ensure the coat has a solid front, long sleeves, and tight-fitting cuffs to protect against accidental spills.<sup>[2]</sup>
- Respiratory Protection:
  - Handle this compound in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[1][2]</sup>
  - If there is a risk of generating dust or aerosols, or if working outside a fume hood, a respirator with an organic vapor cartridge may be necessary.<sup>[2]</sup>
- Foot Protection:
  - Sturdy, closed-toe shoes are required as a minimum.<sup>[2]</sup>
  - Chemical-resistant boots are recommended where larger quantities are handled.<sup>[2]</sup>

## II. Quantitative Data Summary

The following table summarizes key quantitative data for **3-(3-Chlorophenoxy)azetidine**.

Property	Value	Source
CAS Number	868833-95-8	[1][3]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> ClNO	[1][3]
Molecular Weight	183.63 g/mol	[1][3]
Boiling Point	~278°C (Predicted)	[3]
Density	~1.236 g/cm <sup>3</sup> (Predicted)	[3]
pKa	9.30 ± 0.40 (Predicted)	[3]
Storage Temperature	2-8°C	[3][4]

### III. Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **3-(3-Chlorophenoxy)azetidine** from receipt to disposal.

- Receiving and Storage:
  - Upon receipt, inspect the container for any damage or leaks.
  - Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area designated for hazardous chemicals.[1][4]
  - The recommended storage temperature is between 2-8°C.[3][4]
  - Store separately from incompatible materials such as strong acids or oxidizers.[2]
- Preparation and Handling:
  - All handling of the compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.[1][2]
  - Before handling, ensure all necessary PPE is correctly worn.
  - Avoid contact with skin and eyes.[1]

- Avoid the formation of dust and aerosols.[1]
- Use non-sparking tools to prevent ignition.[1]
- Do not eat, drink, or smoke in the laboratory area.[2]
- In Case of Accidental Exposure:
  - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
  - Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1]
  - Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
  - Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]
- Spill Response:
  - Evacuate personnel from the immediate area.
  - Ensure adequate ventilation.
  - Remove all sources of ignition.[1]
  - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).[5][6]
  - Collect the absorbed material and any contaminated soil into a designated and clearly labeled hazardous waste container.[1][5]
  - Clean the spill area thoroughly.
  - Report the spill to the appropriate environmental health and safety (EHS) office.[5]

## IV. Disposal Plan

The disposal of **3-(3-Chlorophenoxy)azetidine** and its contaminated waste must be carried out in strict accordance with local, state, and federal regulations.[2] Improper disposal can lead to environmental harm and safety hazards.

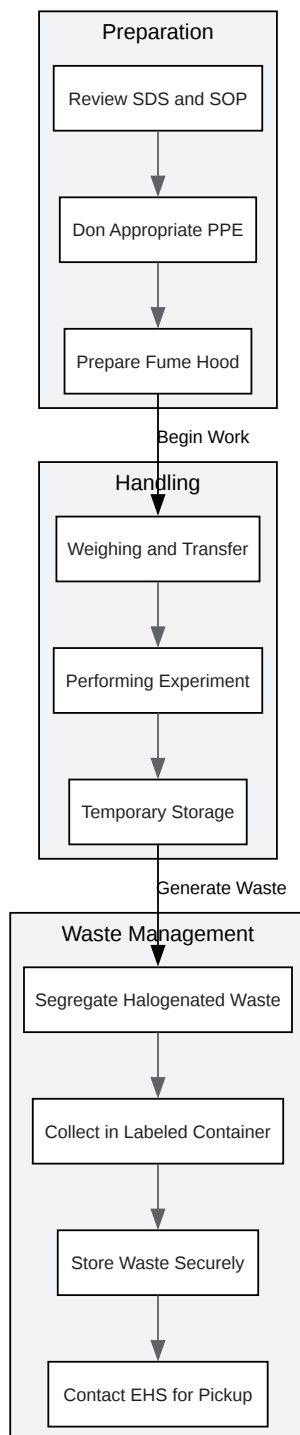
- Waste Segregation:
  - As a halogenated organic compound, all waste containing **3-(3-Chlorophenoxy)azetidine** must be collected separately from non-halogenated waste streams.[1][7] This is crucial as disposal methods and costs differ significantly.[1]
  - Do not mix this waste with incompatible materials such as strong acids, bases, or oxidizers.[2][8]
- Waste Collection:
  - Collect all waste containing this chemical, including unused product, contaminated PPE (gloves, etc.), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.[1][2]
  - The container must be made of a compatible material, be in good condition, and have a secure, screw-on cap.[5]
- Labeling:
  - Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.[1][5]
  - The label must include the full chemical name "**3-(3-Chlorophenoxy)azetidine**" and list all other constituents with their approximate percentages.[1][7]
  - Clearly indicate the associated hazards (e.g., "Toxic," "Irritant").[5]
- Storage of Waste:
  - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
  - Ensure the container is kept closed at all times except when adding waste.[1]

- The storage area should be cool, dry, and well-ventilated.<sup>[1]</sup>
- Disposal of Empty Containers:
  - Empty containers must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).<sup>[5]</sup>
  - The first rinsate must be collected and disposed of as hazardous waste.<sup>[5]</sup> Subsequent rinses may also need to be collected depending on local regulations.<sup>[5]</sup>
  - After rinsing and drying, deface or remove the original label before disposing of the container as non-hazardous waste, or as directed by your institution.
- Final Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the chemical waste.<sup>[2][5]</sup>
  - Do not pour **3-(3-Chlorophenoxy)azetidine** down the drain or dispose of it in the regular trash.<sup>[5]</sup>

## V. Workflow and Logical Relationships

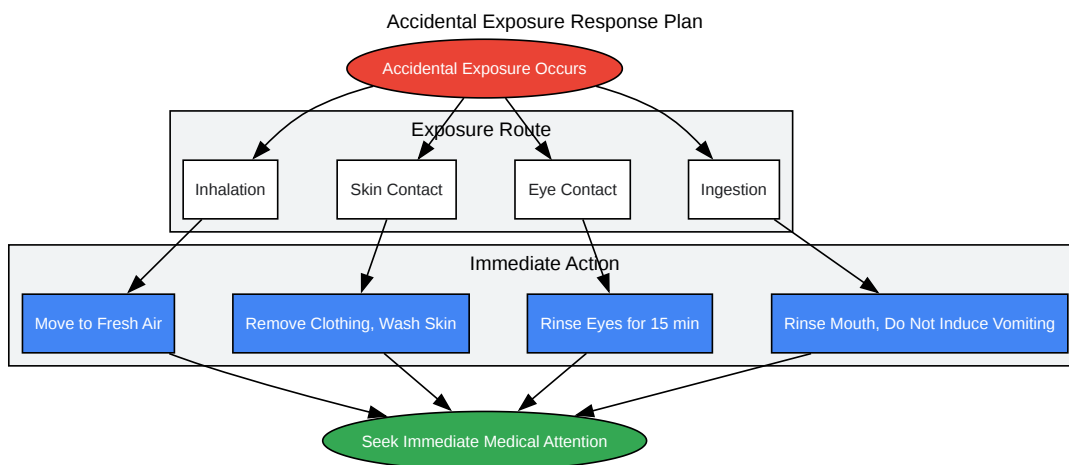
The following diagrams illustrate the procedural flow for safely handling **3-(3-Chlorophenoxy)azetidine**.

## Safe Handling Workflow for 3-(3-Chlorophenoxy)azetidine



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Caption: Procedural workflow for handling **3-(3-Chlorophenoxy)azetidine**.



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Caption: Decision-making process for accidental exposure incidents.

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